

Cross-Study Comparison of SCH-34826 Effects on Blood Pressure

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Compound of Interest

Compound Name: SCH-34826
CAS No.: 934969-67-2
Cat. No.: B15576241

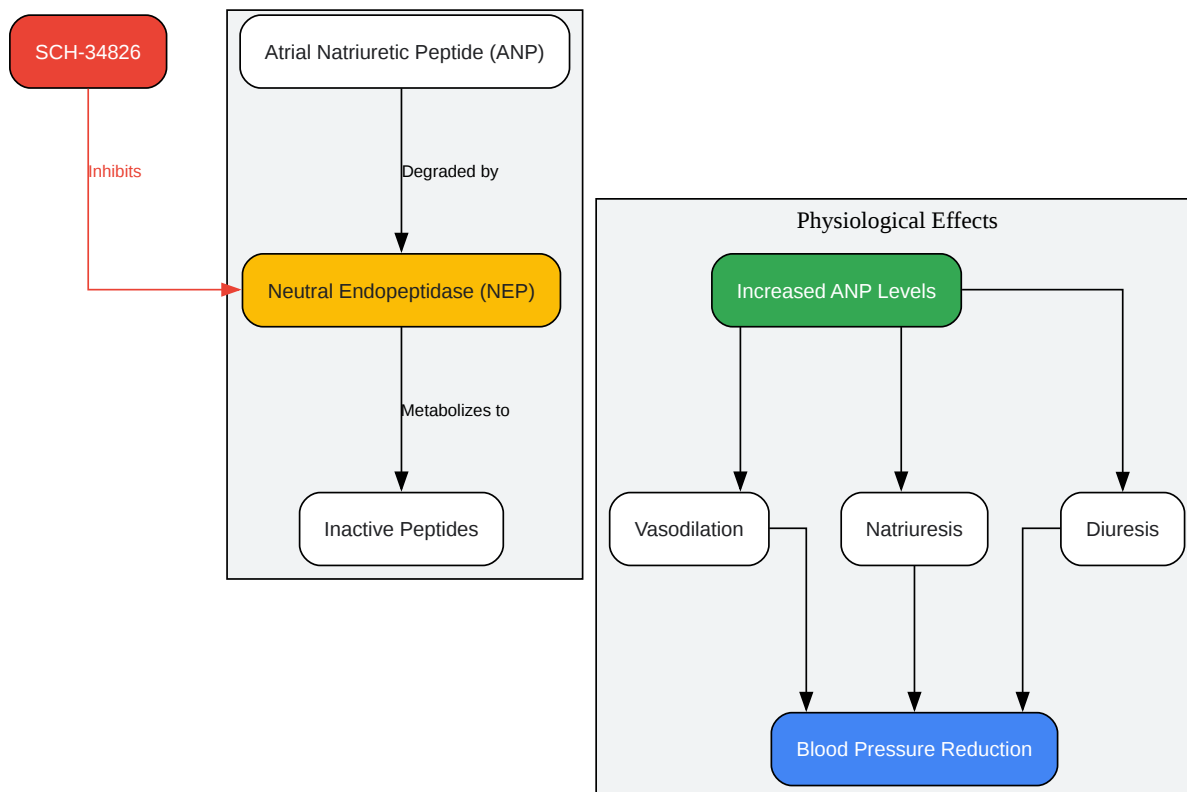
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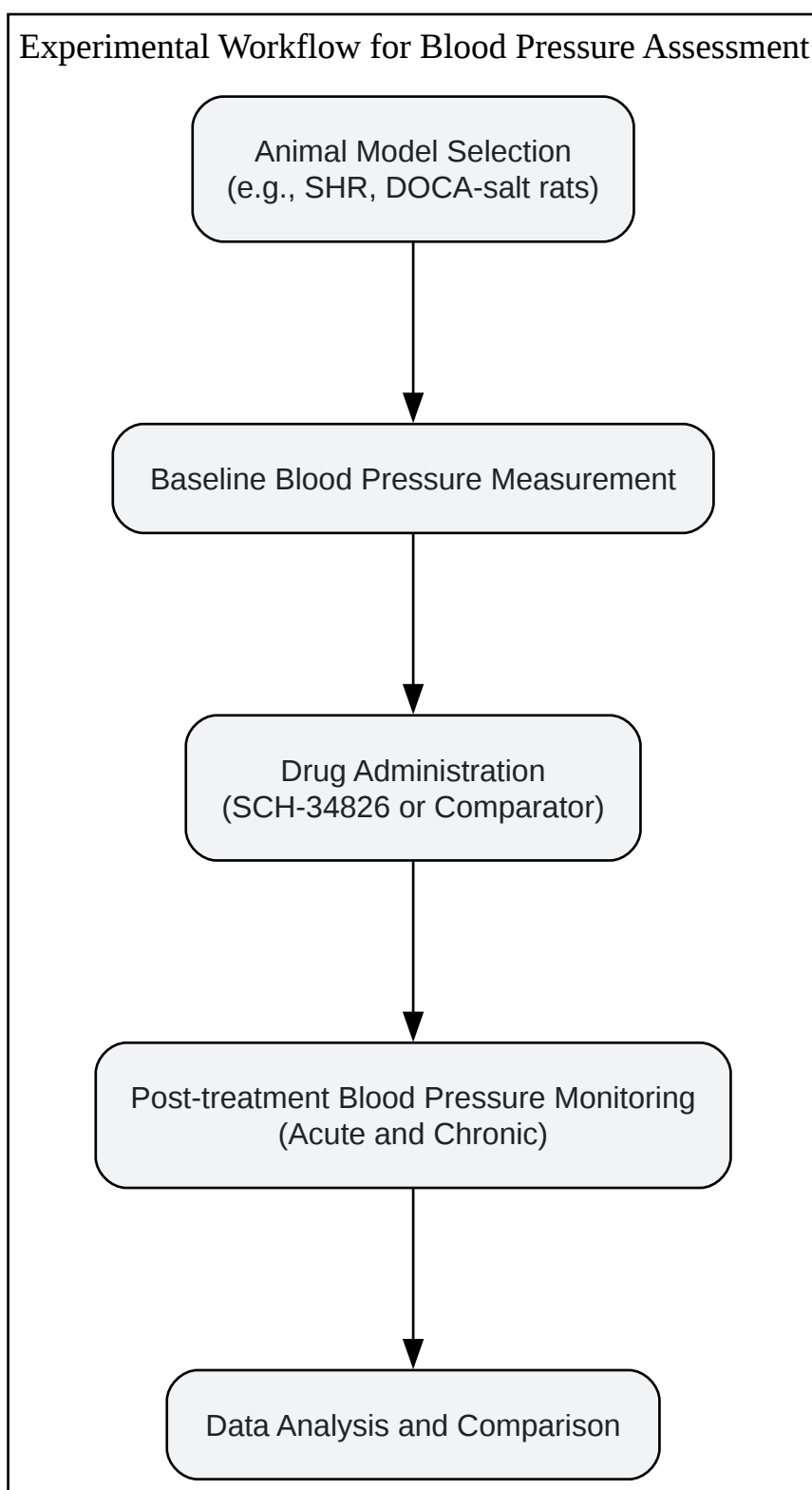
This guide provides a comparative overview of the experimental data on the effects of **SCH-34826**, a neutral endopeptidase (NEP) inhibitor, on blood pressure. The data is compiled from various preclinical and clinical studies and is presented alongside findings for other NEP inhibitors and angiotensin-converting enzyme (ACE) inhibitors to offer a broader context for its pharmacological profile. It is important to note that the data presented is from separate studies that may have had different experimental conditions.

Mechanism of Action: Neutral Endopeptidase Inhibition

SCH-34826 exerts its effects by inhibiting neutral endopeptidase (NEP), also known as neprilysin. NEP is a key enzyme responsible for the degradation of several endogenous vasoactive peptides, most notably atrial natriuretic peptide (ANP). By inhibiting NEP, **SCH-34826** increases the circulating levels of ANP. ANP promotes vasodilation, natriuresis (sodium excretion), and diuresis (urine production), all of which contribute to a reduction in blood pressure.



Experimental Workflow for Blood Pressure Assessment

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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